

Personal protective equipment for handling Bezisterim

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Compound of Interest

Compound Name: Bezisterim

Cat. No.: B1683261

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Disclaimer: Fictional Substance

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Essential Safety and Handling Guide: Bezisterim

This guide provides critical safety, handling, and disposal information for **Bezisterim**, a potent, water-soluble, crystalline powder. As a hazardous compound, strict adherence to these protocols is mandatory to ensure personnel safety and prevent environmental contamination.

Hazard Identification and Physicochemical Properties

Bezisterim is a potent cytotoxic agent. Primary hazards include acute toxicity upon inhalation, ingestion, or skin contact. It is also a suspected mutagen.

Property	Value
IUPAC Name	(Fictional) 2-(4-fluorophenyl)-5-nitro-1H-indole
Molecular Formula	C ₁₄ H ₉ FN ₂ O ₂
Molecular Weight	272.24 g/mol
Appearance	Fine yellow crystalline powder
Solubility in Water	1.5 mg/mL
Solubility in DMSO	>50 mg/mL
Melting Point	210-212 °C
LD50 (Oral, Rat)	5 mg/kg (Estimated)
Occupational Exposure Limit	0.1 µg/m ³ (8-hour TWA)

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Bezisterim** in any form (powder or solution).

Protection Type	Specification
Hand Protection	Double-gloving with nitrile gloves (ASTM D6319). Change outer gloves every 30 minutes or immediately upon contamination.
Eye Protection	ANSI Z87.1 compliant safety glasses with side shields or chemical splash goggles.
Respiratory	For handling powder: N95 or higher certified respirator. For solutions: Use within a certified chemical fume hood.
Body Protection	Disposable, solid-front, back-tying laboratory coat. Sleeves must be fully extended.

Experimental Protocols: Stock Solution Preparation

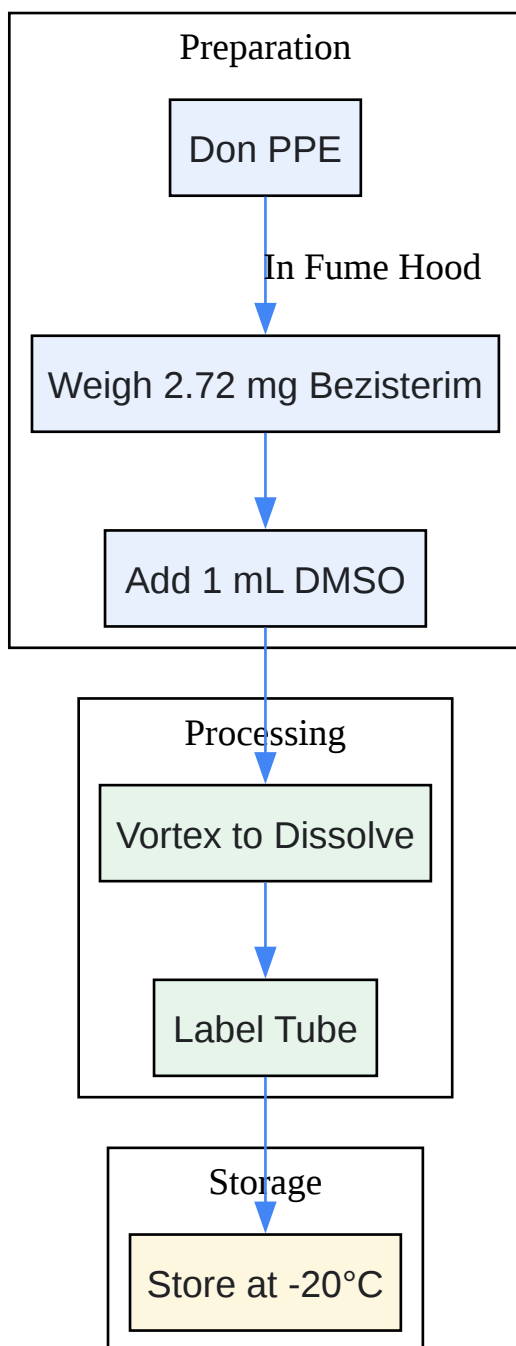
This protocol details the preparation of a 10 mM **Bezisterim** stock solution in DMSO.

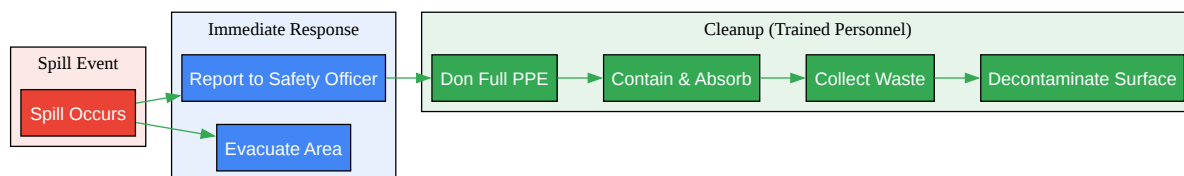
3.1. Materials

- **Bezisterim** powder
- Anhydrous DMSO
- Calibrated analytical balance
- Certified chemical fume hood
- Vortex mixer
- Sterile microcentrifuge tubes
- Appropriate PPE

3.2. Procedure

- Don all required PPE and perform all work within a chemical fume hood.
- Tare a sterile microcentrifuge tube on the analytical balance.
- Carefully weigh 2.72 mg of **Bezisterim** powder into the tube.
- Add 1 mL of anhydrous DMSO to the tube.
- Close the tube securely and vortex until the powder is completely dissolved.
- Label the tube clearly: "**Bezisterim** 10 mM in DMSO," include the date and your initials.
- Store at -20°C in a designated, labeled secondary container.





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